

The Chemical Architecture of Bovine Lyso-Sulfatide: A Technical Guide

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Compound of Interest

Compound Name: *Lyso-sulfatide (bovine)*

Cat. No.: *B15553409*

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This technical guide provides a comprehensive overview of the chemical structure of bovine lyso-sulfatide, a critical lysosphingolipid implicated in various physiological and pathological processes. This document details its molecular composition, including variations in its core structure, and presents methodologies for its study. Furthermore, it elucidates a key signaling pathway influenced by this molecule.

Core Chemical Structure and Properties

Bovine lyso-sulfatide, also known as sulfogalactosylsphingosine or psychosine-3'-sulfate, is the deacylated derivative of sulfatide. Its fundamental structure consists of three key components: a sphingoid base, a galactose sugar, and a sulfate group. The absence of the N-linked fatty acid chain distinguishes it from its parent compound, sulfatide.^[1]

The stereochemistry of the predominant form of lyso-sulfatide has been defined as (2S,3R,4E)-2-amino-3-hydroxy-4-octadecen-1-yl β-D-galactopyranoside 3'-(hydrogen sulfate).^[2] The sulfate group is attached to the 3'-hydroxyl position of the galactose moiety.^[3]

Property	Value	Source
Chemical Formula	C24H47NO10S	[2] [4] [5]
Molecular Weight	541.7 g/mol	[2] [4] [5]
CAS Number	38621-58-8	[2] [4]
Synonyms	Psychosine 3'-O-sulfate, Psychosine sulfate, Sulfogalactosylsphingosine	[2]

Heterogeneity of the Sphingoid Base in Bovine Species

A critical aspect of bovine lyso-sulfatide is the inherent variability in the long-chain base. While the C18 sphingosine (4-sphingenine) is a common representation, sphingolipids derived from bovine sources exhibit a notable heterogeneity in their sphingoid base composition.[\[6\]](#) Studies on bovine sphingolipids have revealed the presence of significant proportions of C16 sphingoid bases, in addition to other even- and odd-numbered carbon chain homologs.[\[6\]](#) This variability is a key consideration in the analysis and characterization of lyso-sulfatide from bovine tissues.

Experimental Protocols

The study of bovine lyso-sulfatide necessitates specific protocols for its extraction, purification, and structural elucidation.

Extraction and Purification of Lyso-Sulfatide from Bovine Brain Tissue

This protocol is adapted from methodologies developed for the extraction of lysosphingolipids from biological matrices.

Objective: To isolate a lyso-sulfatide-enriched fraction from bovine brain homogenate.

Materials:

- Bovine brain tissue
- Chloroform

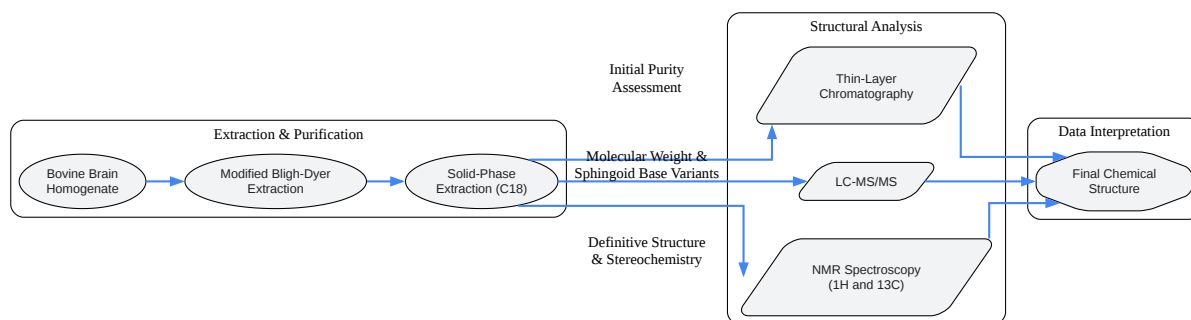
- Methanol
- Deionized water
- Internal standard (e.g., N-acetyl-sulfatide)
- Centrifuge
- Glass tubes

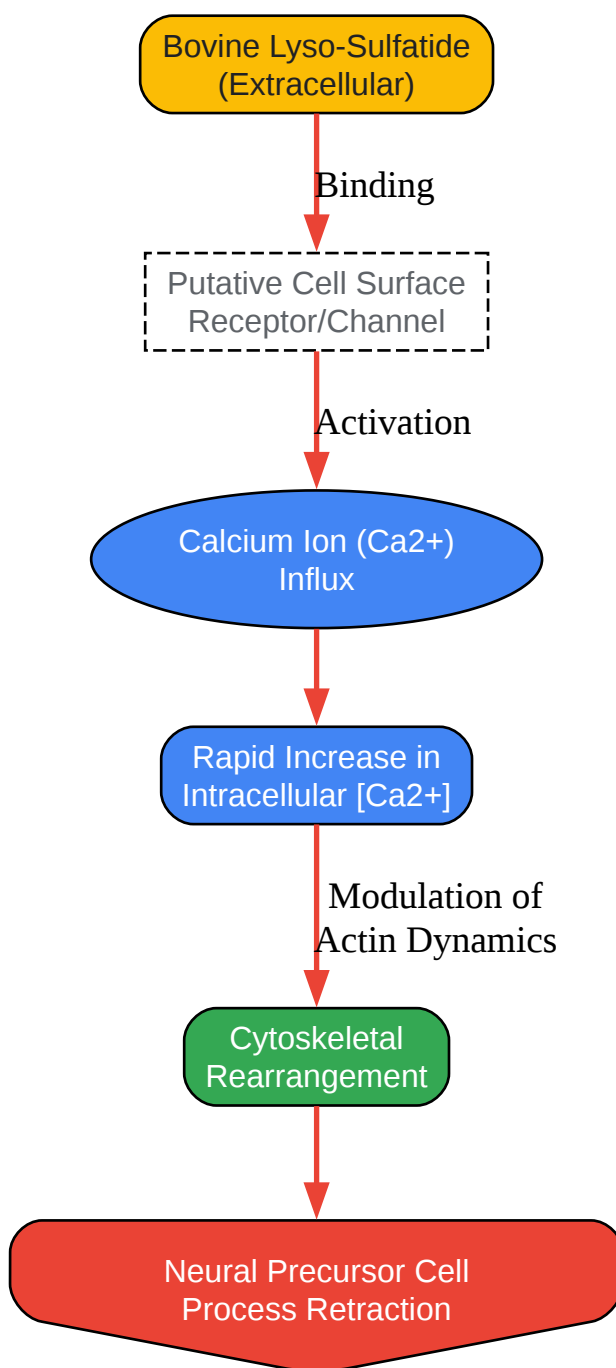
Procedure:

- Homogenization: Homogenize fresh or frozen bovine brain tissue in a suitable buffer.
- Lipid Extraction (Modified Bligh and Dyer Method): a. To a known volume of brain homogenate, add the internal standard. b. Add methanol and chloroform in a ratio that results in a single-phase system (e.g., for 50 μL of sample, add 300 μL of methanol and 150 μL of chloroform), ensuring thorough mixing after each addition.^[1] c. Allow the mixture to stand at room temperature for 30 minutes to ensure complete extraction.^[1] d. Induce phase separation by adding chloroform and water. e. Centrifuge to separate the aqueous (upper) and organic (lower) phases. Lyso-sulfatide, being more polar than other lipids, will partition into the upper aqueous-methanolic phase.^[1]
- Purification: a. Collect the upper phase containing the lyso-sulfatide. b. Further purification can be achieved using solid-phase extraction (SPE) with a C18 stationary phase. The amphiphilic nature of lyso-sulfatide allows it to bind to the reversed-phase column while more polar contaminants are washed away.^[1] c. Elute the lyso-sulfatide from the SPE column using an appropriate solvent system (e.g., increasing concentrations of methanol).

Structural Elucidation Workflow

A combination of chromatographic and spectroscopic techniques is employed for the definitive structural characterization of the isolated bovine lyso-sulfatide.





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